

# A Technical Guide to the Physical Properties of 4-Ethoxy-3-nitropyridine

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## Compound of Interest

Compound Name: **4-Ethoxy-3-nitropyridine**

Cat. No.: **B157411**

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## Introduction

**4-Ethoxy-3-nitropyridine** is a substituted pyridine derivative that serves as a crucial building block in organic synthesis. Its unique arrangement of an ethoxy group and a nitro group on the pyridine ring makes it a versatile intermediate for the development of various biologically active molecules and specialty chemicals.<sup>[1]</sup> This document provides a detailed overview of the known physical and chemical properties of **4-Ethoxy-3-nitropyridine** (CAS No: 1796-84-5), outlines a general experimental protocol for property determination, and illustrates its utility in synthetic chemistry.

## Core Physical and Chemical Properties

The fundamental properties of **4-Ethoxy-3-nitropyridine** have been characterized and are summarized below. These values are essential for its handling, storage, and application in experimental settings.

Property	Value	Source
CAS Number	1796-84-5	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>7</sub> H <sub>8</sub> N <sub>2</sub> O <sub>3</sub>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	168.15 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Light orange to yellow to green, powder to crystal	<a href="#">[5]</a>
Melting Point	47.0 to 51.0 °C	<a href="#">[5]</a>
Boiling Point	287.5 ± 20.0 °C (Predicted)	<a href="#">[5]</a>
Density	1.245 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[5]</a>
Solubility	Soluble in Methanol	<a href="#">[5]</a>
pKa	2.50 ± 0.18 (Predicted)	<a href="#">[5]</a>
Storage Conditions	Store at room temperature under an inert atmosphere (e.g., Nitrogen)	<a href="#">[3]</a> <a href="#">[5]</a>

## Experimental Protocols: Property Determination

Detailed experimental procedures for the characterization of **4-Ethoxy-3-nitropyridine** are not extensively published. However, standard methodologies are employed to determine key physical properties such as the melting point.

### General Protocol for Melting Point Determination (Capillary Method)

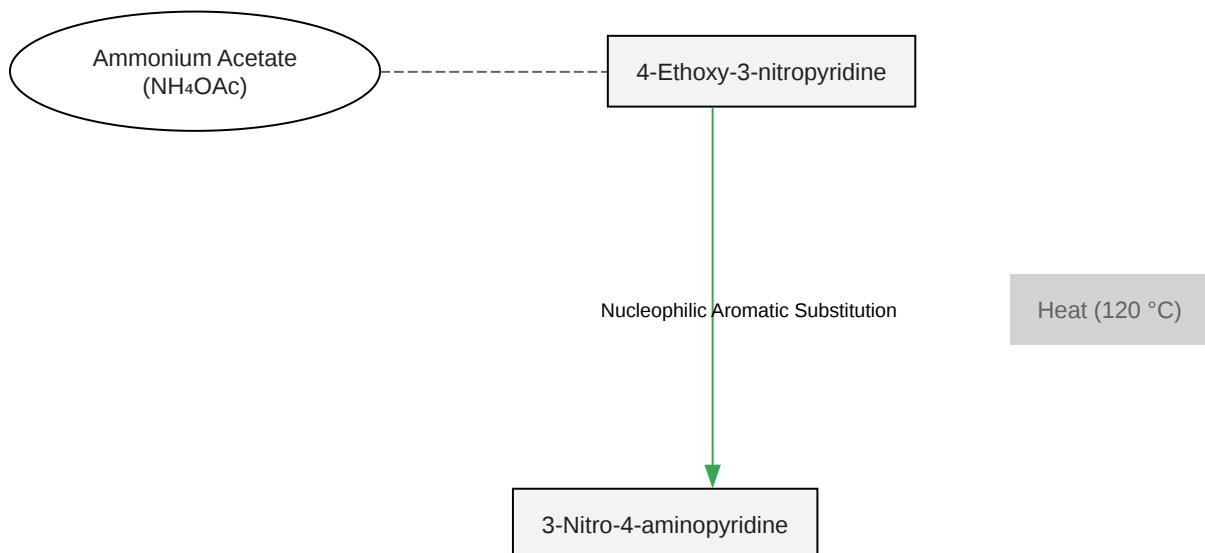
The melting point of a crystalline solid like **4-Ethoxy-3-nitropyridine** is a critical indicator of its purity and is typically determined using a melting point apparatus.

- **Sample Preparation:** A small, dry sample of **4-Ethoxy-3-nitropyridine** powder is finely crushed. The powder is then packed into a thin-walled capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed into the heating block of a melting point apparatus.

- Heating and Observation: The sample is heated at a controlled, slow rate (e.g., 1-2 °C per minute) as it approaches the expected melting point of 47-51 °C.[5]
- Data Recording: The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the entire sample becomes a clear liquid is recorded as the completion of melting. The melting point is reported as this range.
- Purity Assessment: A sharp melting range (typically < 2 °C) is indicative of a high-purity substance.

## Application in Synthesis: A Workflow Example

**4-Ethoxy-3-nitropyridine** is a valuable intermediate in synthetic organic chemistry. One notable application is its use in the synthesis of 4-amino-3-nitropyridine, a compound that can be further elaborated into more complex molecules.[6] The workflow for this conversion is depicted below.



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Caption: Synthetic route from **4-Ethoxy-3-nitropyridine** to 3-Nitro-4-aminopyridine.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)